

amyl nitrite chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Amyl Nitrite

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An In-Depth Technical Guide to the Chemical Properties and Structure of **Amyl Nitrite**

Introduction

Amyl nitrite, a compound with the chemical formula $C_5H_{11}NO_2$, is a nitrite ester of significant interest in both clinical and research settings. First documented in 1844 and introduced into medical use in 1867, it belongs to the class of organic nitrites, a group of potent vasodilators.[1][2] While the term "**amyl nitrite**" is often used generically, it encompasses several structural isomers, with **isoamyl nitrite** being the most common form.[1][3][4] Its primary pharmacological action stems from its ability to release nitric oxide (NO), a critical signaling molecule in vasodilation.[5][6] This guide provides a comprehensive technical overview of **amyl nitrite**, detailing its chemical structure, physicochemical properties, synthesis, reactivity, mechanism of action, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development.

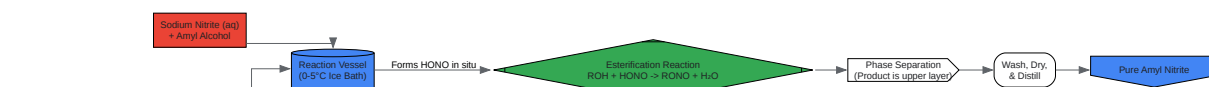
Chemical Structure and Isomerism

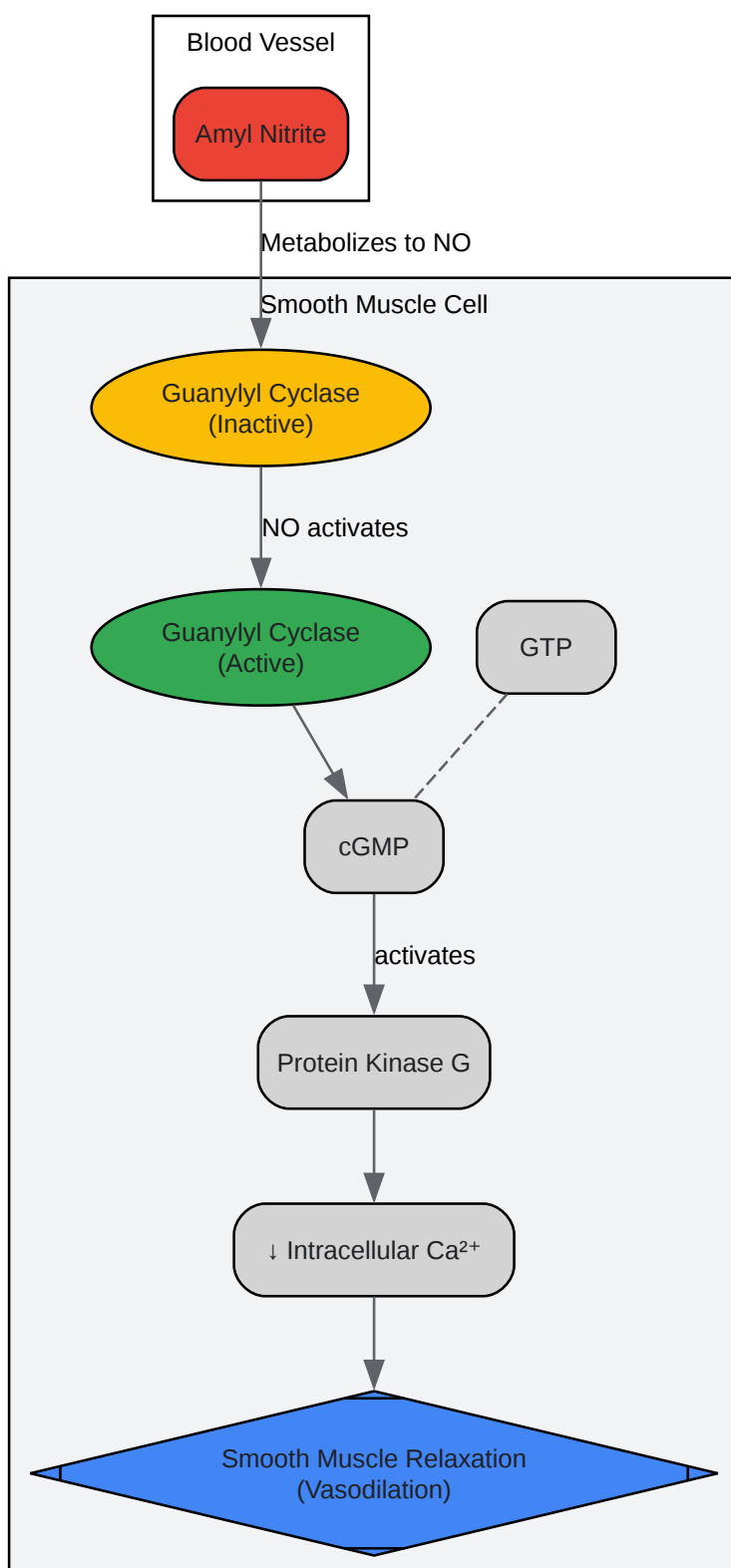
The fundamental structure of **amyl nitrite** consists of a five-carbon alkyl group (amyl group) attached to a nitrite functional group (-ONO).[1][2] The chemical and biological activities are predominantly dictated by the nitrite moiety, while the alkyl group remains largely unreactive.[1][2]

1.1. Isomerism

The term "**amyl nitrite**" can refer to several isomers. The most prevalent form in medicinal and commercial preparations is **isoamyl nitrite**, also known by its IUPAC name, (3-methylbutyl)

nitrite.[1][3] Another common isomer is n-**amyl nitrite** (or normal-**amyl nitrite**), which features a linear five-carbon chain.[1][3][4] It is crucial to distinguish **amyl nitrite** from amyl nitrate ($C_5H_{11}NO_3$), as the latter has distinctly different chemical properties and is not a vasodilator.[1][3][7]





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- To cite this document: BenchChem. [amyl nitrite chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666033#amyl-nitrite-chemical-properties-and-structure]

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